

"Cibacron Brilliant Red 3B-A" molecular weight and formula

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Compound of Interest

Compound Name: Cibacron Brilliant Red 3B-A

Cat. No.: B098793

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In-Depth Technical Guide: Cibacron Brilliant Red 3B-A

For Researchers, Scientists, and Drug Development Professionals

Core Molecular and Physicochemical Properties

Cibacron Brilliant Red 3B-A, also known as Reactive Red 4, is a monochlorotriazine reactive dye. Its chemical structure and properties make it a valuable tool in various research applications, including biochemical assays and wastewater treatment studies. The defining characteristic of this dye is its ability to form covalent bonds with substrates containing hydroxyl groups.

Molecular Formula and Weight

The fundamental molecular attributes of **Cibacron Brilliant Red 3B-A** are summarized below.

Parameter	Value	Reference(s)
Molecular Formula	C ₃₂ H ₁₉ ClN ₈ Na ₄ O ₁₄ S ₄	[1][2][3]
Molecular Weight	995.21 g/mol	[1][2][3][4]
Synonyms	Reactive Red 4, Procion Reactive Red 4	[2]
CAS Number	17681-50-4	[2]

Physical and Chemical Characteristics

Property	Description	Reference(s)
Appearance	Dark purplish-red or maroon powder.	[1][3]
Solubility	Soluble in water.	[1][4]
Reactive Group	Contains a monochlorotriazine group that covalently bonds with hydroxyl-containing molecules.	[1]

Experimental Applications and Protocols

Cibacron Brilliant Red 3B-A is utilized in a range of experimental contexts. Its primary applications are in the quantification of chitosan and as an inhibitor in enzyme kinetics studies.

Colorimetric Quantification of Chitosan

A widely cited application of **Cibacron Brilliant Red 3B-A** is in the spectrophotometric determination of chitosan concentration in aqueous solutions. The assay is based on the electrostatic interaction between the anionic sulfonic groups of the dye and the protonated amino groups of chitosan under acidic conditions, leading to a measurable color change.

Objective: To determine the concentration of chitosan in a solution using a colorimetric assay with **Cibacron Brilliant Red 3B-A**.

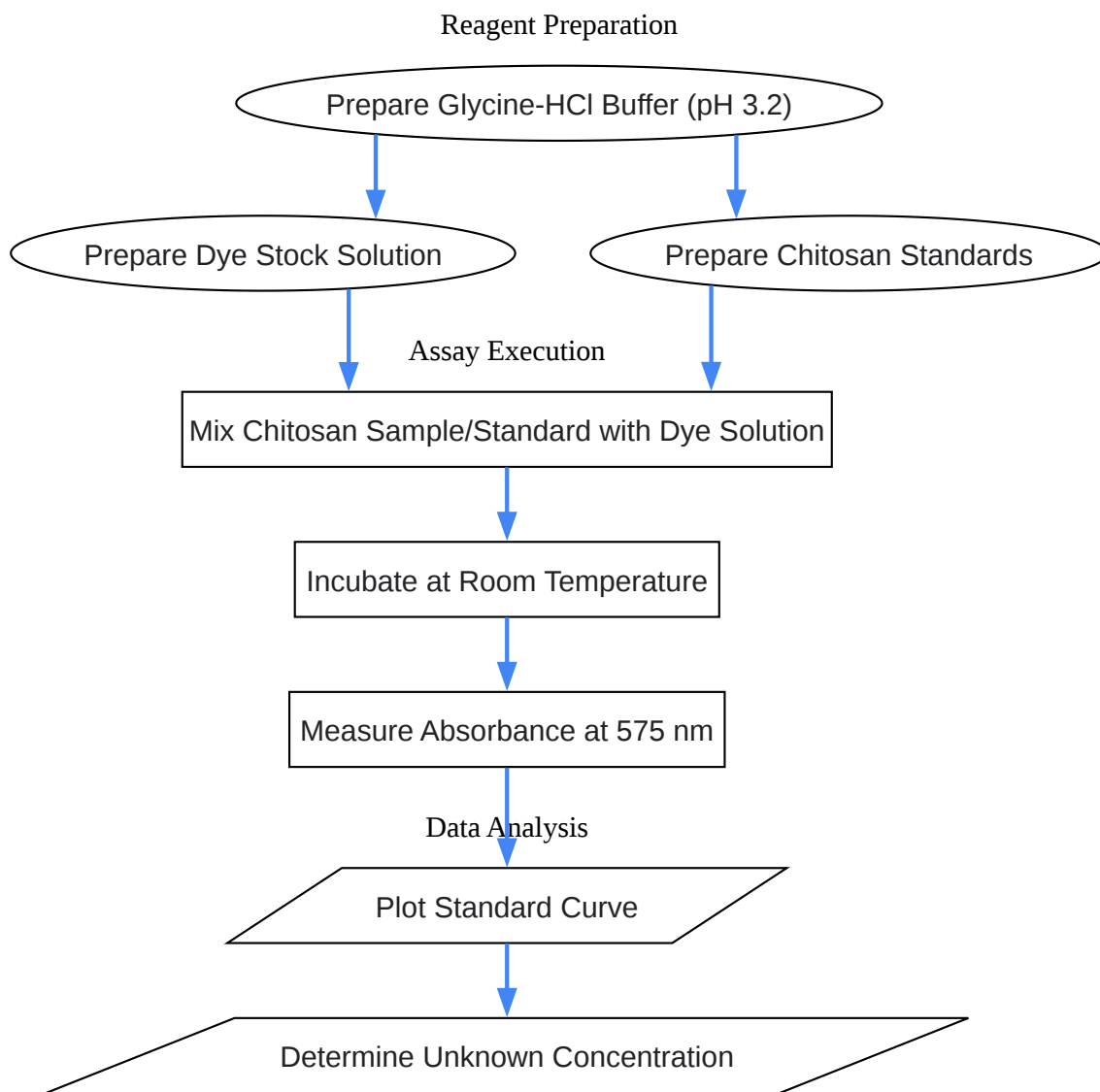
Materials:

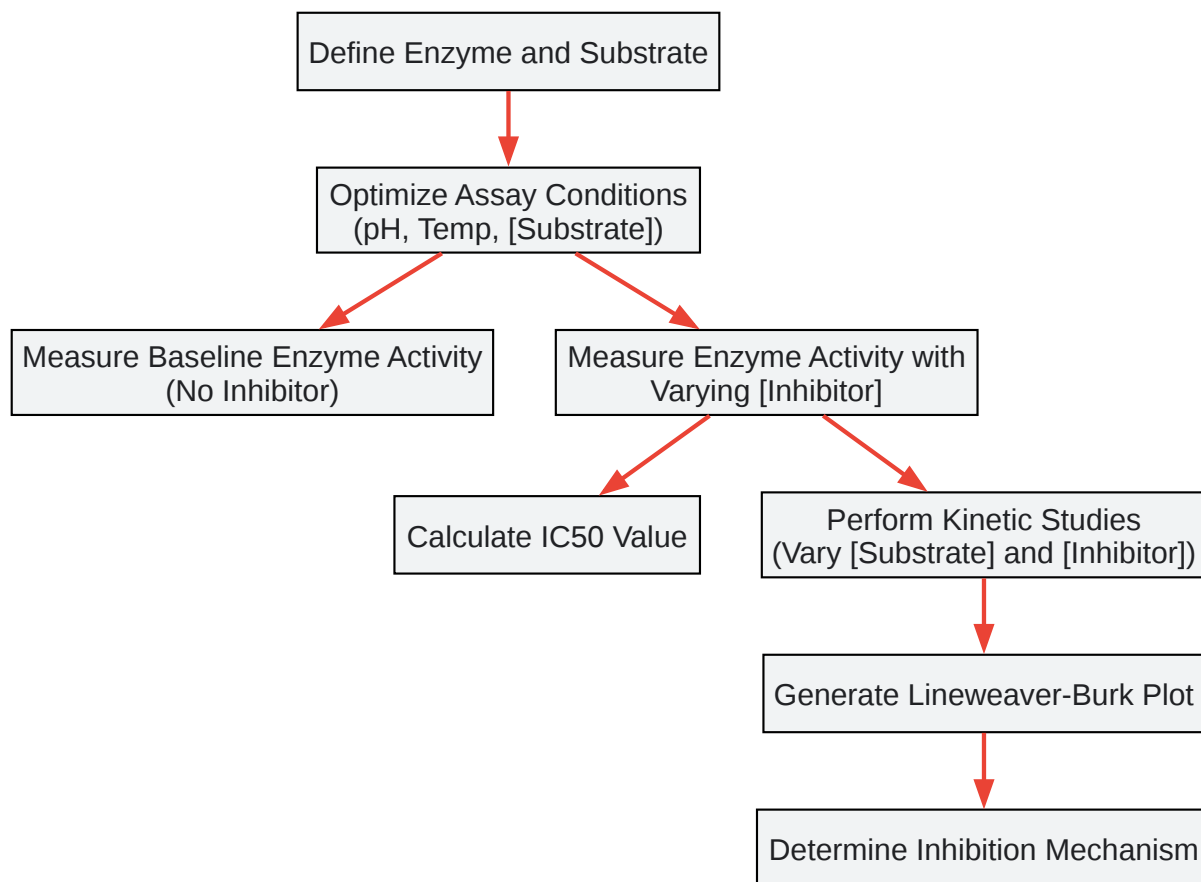
- **Cibacron Brilliant Red 3B-A** (Reactive Red 4)
- Chitosan standards of known concentrations
- Glycine-HCl buffer (0.1 M, pH 3.2)
- Spectrophotometer
- 96-well plates or cuvettes
- Micropipettes

Procedure:

- Preparation of Reagents:
 - Prepare a 0.1 M Glycine-HCl buffer and adjust the pH to 3.2.
 - Prepare a stock solution of **Cibacron Brilliant Red 3B-A** in the Glycine-HCl buffer. A typical concentration is 0.005 mM.
 - Prepare a series of chitosan standard solutions with known concentrations (e.g., 0-80 mg/L) using the Glycine-HCl buffer as the diluent.
- Assay Procedure:
 - To a 96-well plate or cuvette, add a specific volume of the chitosan sample or standard.
 - Add the **Cibacron Brilliant Red 3B-A** solution. A common volume ratio is 5:1 of chitosan solution to dye solution.
 - Mix the solution thoroughly and allow it to incubate at room temperature.
 - Measure the absorbance of the resulting complex at 575 nm using a spectrophotometer. Use the Glycine-HCl buffer as a blank.
- Data Analysis:

- Construct a standard curve by plotting the absorbance at 575 nm versus the concentration of the chitosan standards.
- Determine the concentration of the unknown chitosan samples by interpolating their absorbance values on the standard curve. The absorbance is linearly proportional to the chitosan concentration within a certain range.[\[1\]](#)





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